

Essential Safety and Logistical Information for Handling FM26

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Compound of Interest

Compound Name: FM26

Cat. No.: B11929897

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For laboratory personnel, including researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides detailed procedural guidance for the personal protective equipment (PPE), operational handling, and disposal of **FM26**, a potent and allosteric retinoic acid receptor-related orphan receptor γ (ROR γ t) inverse agonist.^{[1][2]} Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

FM26 is a bioactive small molecule intended for research use only.^[1] While a specific Safety Data Sheet (SDS) for **FM26** is not publicly available, its nature as a potent chemical compound necessitates the use of standard and robust safety protocols. The following PPE is mandatory when handling **FM26** in solid (powder) or liquid (solution) form.

Summary of Required Personal Protective Equipment

Protection Type	Required PPE	Specifications & Best Practices
Hand Protection	Nitrile or Neoprene Gloves	Wear two pairs of gloves (double-gloving). Check for perforations before use. Change gloves frequently and immediately if contaminated.
Eye Protection	Safety Goggles or Face Shield	Must be worn at all times in the laboratory. Safety glasses with side shields are a minimum requirement; goggles are preferred. A face shield should be used when there is a significant risk of splashes.
Body Protection	Laboratory Coat	A buttoned, long-sleeved lab coat is required. Consider a chemically resistant apron for procedures with a higher risk of splashes. Do not wear lab coats outside of the designated laboratory area.
Respiratory Protection	N95 Respirator or higher	Recommended when handling the powdered form of FM26 to prevent inhalation of fine particles. All handling of the solid form should be done in a certified chemical fume hood.

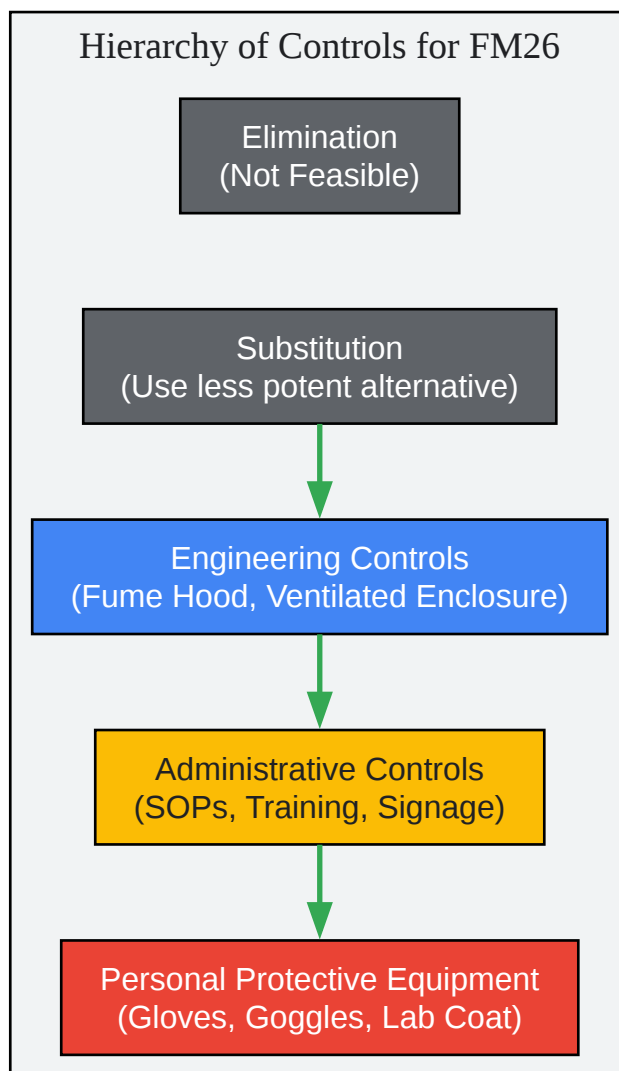
This table summarizes general PPE requirements. A site-specific risk assessment should be conducted to determine if additional or different PPE is necessary.

Operational Handling and Storage

Safe handling of potent compounds like **FM26** relies on a combination of engineering controls, administrative procedures, and personal diligence. The "hierarchy of controls" is a fundamental

concept in chemical safety that prioritizes the most effective measures.[3]

Hierarchy of Hazard Controls

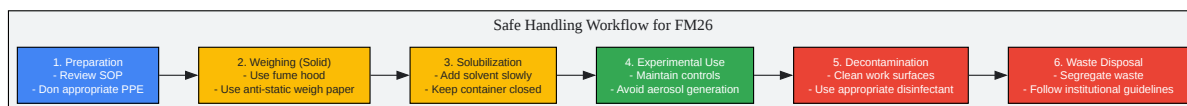


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Caption: Hierarchy of controls, from most to least effective.

Experimental Workflow for Handling **FM26**

The following workflow outlines the key steps for safely handling **FM26**, from preparation to disposal.



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Caption: Step-by-step workflow for handling **FM26** safely.

Key Experimental Protocols:

- **Weighing:** Always weigh the solid form of **FM26** within a certified chemical fume hood or a ventilated balance enclosure to prevent inhalation of airborne particles. Use anti-static weighing dishes to minimize sample loss and contamination.
- **Storage:** Store **FM26** under the conditions recommended by the supplier, typically in a cool, dry, and dark place.[2] Ensure the container is tightly sealed.
- **Spill Management:** In the event of a spill, evacuate the immediate area. For small spills, trained personnel wearing appropriate PPE should use a chemical spill kit to absorb the material. Place the absorbed material in a sealed container for hazardous waste disposal. For large spills, evacuate the laboratory and contact the institutional safety office immediately.

Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Solid Waste:** All disposable materials that have come into contact with **FM26**, such as gloves, weigh papers, and pipette tips, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions of **FM26** and any solvents used for cleaning contaminated glassware should be collected in a separate, labeled hazardous liquid waste container. Do

not pour any chemical waste down the drain.[4]

- Container Disposal: Empty containers of **FM26** should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste. The rinsed container can then be disposed of according to institutional guidelines.

All waste disposal must adhere to local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific procedures.[5]

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